

Technical Support Center: Volasertib

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Compound of Interest

Compound Name: Volasertib

Cat. No.: B10761796

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Volasertib**, with a specific focus on addressing solubility issues in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Volasertib** in DMSO?

A1: The reported solubility of **Volasertib** in DMSO can vary slightly between batches and suppliers. However, it is generally soluble at concentrations ranging from 20 mg/mL to 35 mg/mL.^{[1][2][3]} It is crucial to use fresh, anhydrous (moisture-free) DMSO, as the presence of water can significantly reduce solubility.^[1]

Q2: My **Volasertib** is not fully dissolving in DMSO, even at a concentration that is reported to be within the soluble range. What should I do?

A2: If you are experiencing difficulty dissolving **Volasertib** in DMSO, consider the following troubleshooting steps:

- Use fresh, high-quality DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air.^[4] Absorbed water can cause your compound to precipitate.^[4] Always use a fresh, unopened bottle of anhydrous or molecular biology grade DMSO.
- Gentle Warming: Gently warm the solution to 37°C for 10-15 minutes.^[5] In some cases, heating up to 60°C can be used, but be cautious as high temperatures may degrade the compound.^[6]

- **Sonication:** Use an ultrasonic bath to agitate the solution for a short period.[\[4\]](#)[\[5\]](#) This can help break up any clumps and facilitate dissolution.
- **Vortexing:** Vigorous vortexing can also aid in dissolving the compound.

Q3: After preparing my **Volasertib** stock solution in DMSO, I noticed precipitation after storing it. Why is this happening and how can I prevent it?

A3: Precipitation of compounds from DMSO stock solutions can occur due to several factors, including:

- **Moisture Absorption:** As mentioned, DMSO can absorb moisture over time, leading to decreased solubility.
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing your stock solution can lead to precipitation.[\[7\]](#)[\[8\]](#) It is recommended to aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.[\[9\]](#)[\[10\]](#)
- **Storage Temperature:** Store your DMSO stock solutions at -20°C or -80°C for long-term stability.[\[9\]](#)

Q4: I observed precipitation when I diluted my **Volasertib** DMSO stock solution into my aqueous cell culture medium. How can I resolve this?

A4: This is a common issue as **Volasertib** is insoluble in water.[\[1\]](#)[\[2\]](#) When a DMSO stock is diluted into an aqueous buffer or medium, the compound can precipitate out of the solution. Here are some tips to minimize this:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your working solution is low, typically less than 0.5%, to minimize toxicity to cells.[\[9\]](#)
- **Dilution Method:** Add the DMSO stock solution to the aqueous medium slowly while vortexing or mixing to ensure rapid and even dispersion.[\[11\]](#)
- **Use of a Surfactant:** In some in vivo formulations, co-solvents and surfactants like Tween 80 or PEG300 are used to improve solubility.[\[1\]](#) While not always suitable for in vitro work, this highlights the principle of using additives to maintain solubility.

Quantitative Data Summary

Parameter	Value	Source(s)
Solubility in DMSO	20 - 35 mg/mL (32.32 - 56.56 mM)	[1] [2] [3] [6]
Solubility in Water	Insoluble	[1] [2]
Solubility in Ethanol	Insoluble	[1] [2]
Recommended Storage of Stock Solution	-20°C or -80°C	[9]
Stability in DMSO at -20°C	Up to 1 month	[6] [9]
Stability in DMSO at -80°C	Up to 6 months	[6]

Experimental Protocol: Preparation of a 10 mM Volasertib Stock Solution in DMSO

Materials:

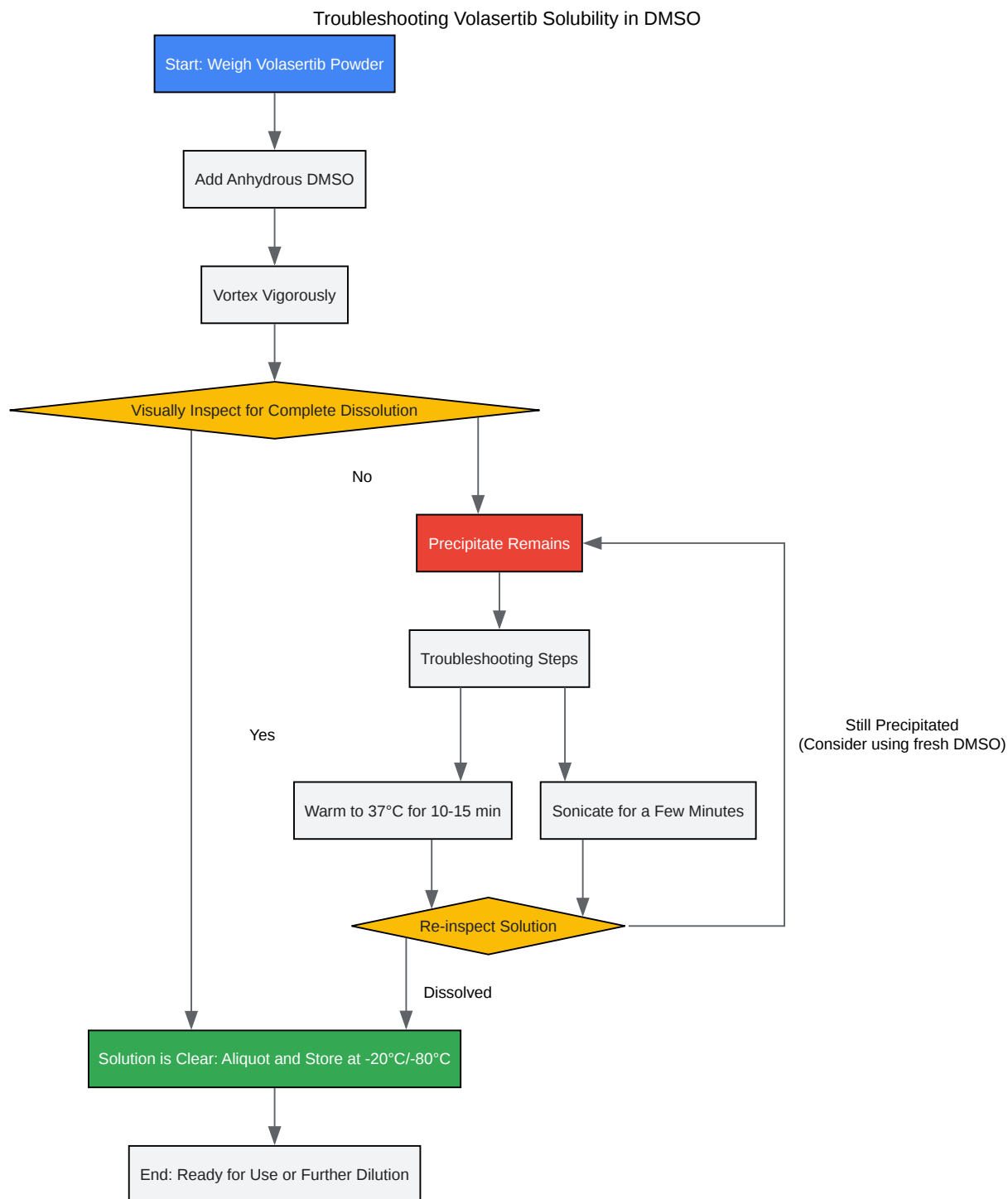
- **Volasertib** powder (Molar Mass: 618.827 g/mol)[\[12\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Sonicator (optional)

Procedure:

- Preparation: Bring the **Volasertib** powder and anhydrous DMSO to room temperature.

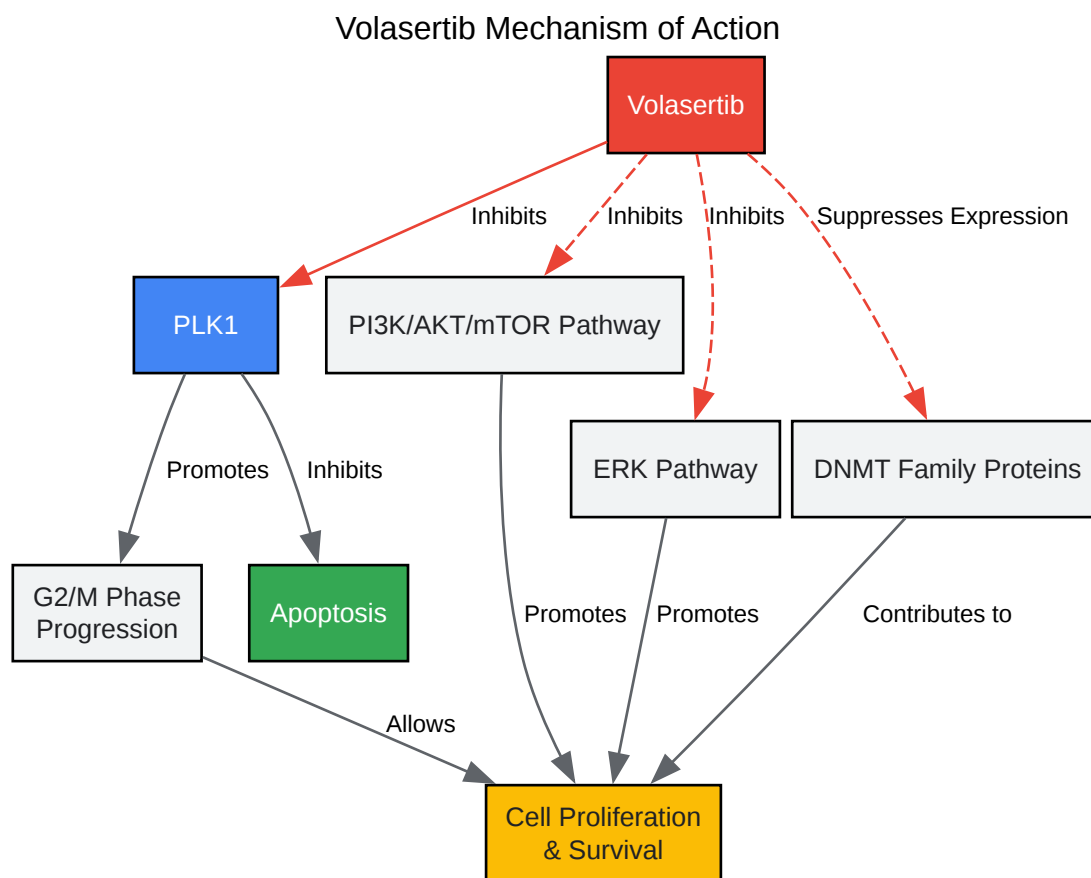
- Weighing: Carefully weigh out the desired amount of **Volasertib** powder. For a 1 mL stock of 10 mM, you would need 6.19 mg.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **Volasertib** powder.
 - Vortex the solution vigorously for 1-2 minutes.
- Troubleshooting Dissolution (if necessary):
 - If the compound does not fully dissolve, place the vial in a 37°C water bath or incubator for 10-15 minutes.[\[5\]](#)
 - Alternatively, sonicate the solution for a few minutes.[\[4\]](#)
 - Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize contamination and prevent degradation from repeated freeze-thaw cycles.[\[10\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[6\]](#)[\[9\]](#)

Visualizations



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Caption: Workflow for dissolving and troubleshooting **Volasertib** in DMSO.



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Caption: Simplified signaling pathway for **Volasertib**'s mechanism of action.

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